

A Comparative Analysis of Dehydrololiolide and Loliolide Bioactivity: A Guide for Researchers

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Compound of Interest

Compound Name: *Dehydrololiolide*

Cat. No.: *B1588472*

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparative analysis of the bioactive properties of two structurally related natural compounds, **Dehydrololiolide** and Loliolide. This document summarizes the current scientific literature, presenting available quantitative data, detailed experimental methodologies for key assays, and visual representations of implicated signaling pathways.

Introduction

Dehydrololiolide and Loliolide are monoterpenoid lactones found in a variety of plant and marine organisms. While structurally similar, emerging research suggests they possess distinct and, in some cases, overlapping biological activities. This guide aims to provide a clear, data-driven comparison of their anticancer and anti-inflammatory properties to aid in future research and drug discovery efforts.

Anticancer Bioactivity

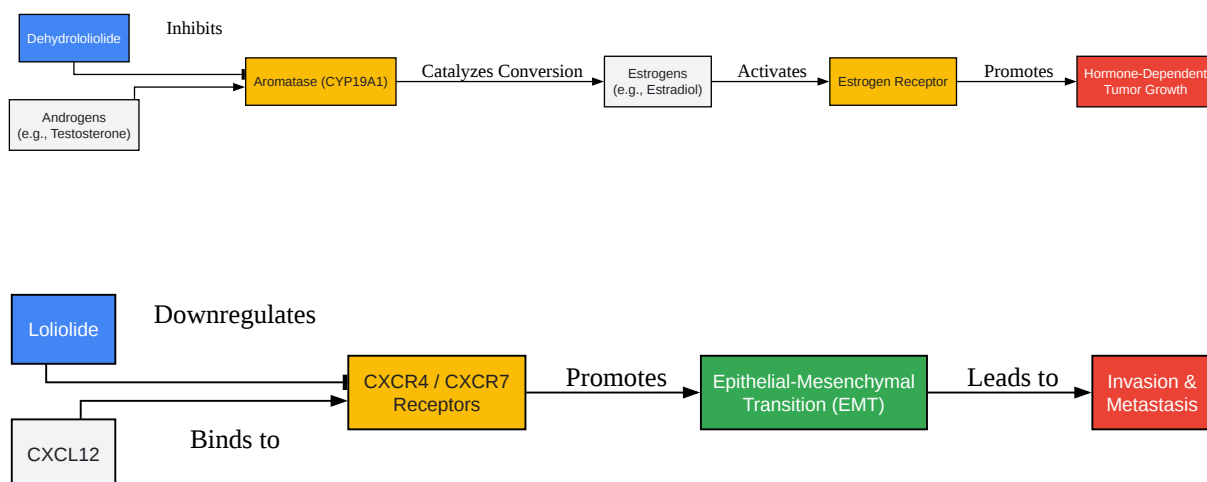
Quantitative Data Summary

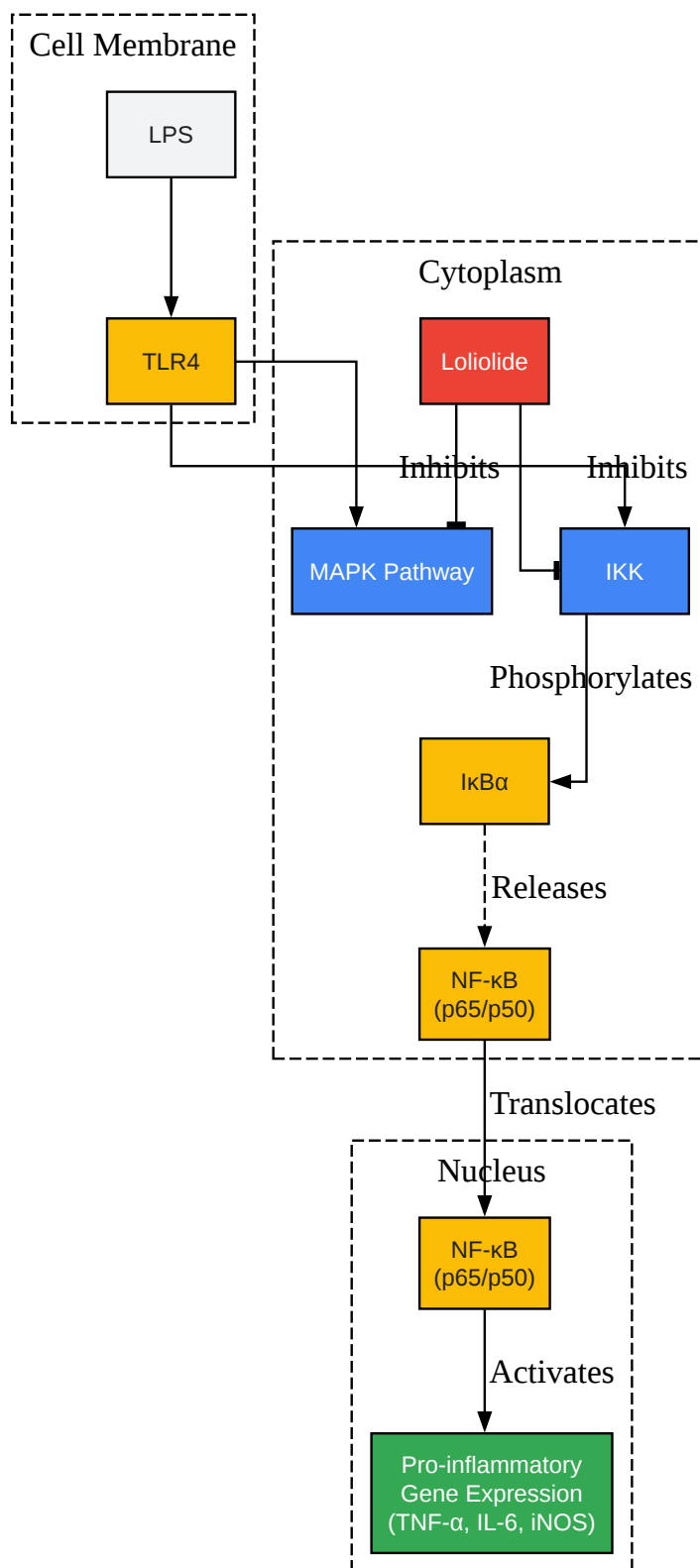
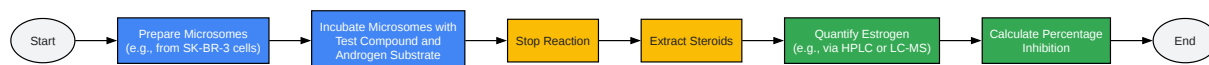
The following table summarizes the available quantitative data on the anticancer effects of **Dehydrololiolide** and Loliolide. It is important to note that direct comparative studies are limited, and the experimental conditions may vary between the cited studies.

Compound	Cell Line	Assay	Result	Citation
Dehydrololiolide	SK-BR-3 (Breast Cancer)	Aromatase Inhibition	21.8% inhibition at 50 μ M	[1][2]
Loliolide	A549 (Lung Cancer)	SRB Assay	IC50 > 10 μ M	
Loliolide	Colorectal & Breast Cancer Cells	Invasion, Migration, Metastasis Assays	Significant attenuation of cellular invasion, migration, and metastasis	[3][4]
Loliolide	MCF-7 (Breast Cancer)	Not Specified	Potent suppressor of EMT process	[3][4]

Signaling Pathways and Mechanisms of Action

Dehydrololiolide: The primary reported anticancer mechanism for **Dehydrololiolide** is the inhibition of aromatase, a key enzyme in estrogen biosynthesis. This suggests its potential as a therapeutic agent for hormone-dependent cancers, such as certain types of breast cancer.[1][2] The broader signaling pathways involved in its cytotoxic effects remain to be fully elucidated.





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